

Technical Support Center: 3-Chloro-5-fluoro-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Chloro-5-fluoro-4-methoxybenzoic acid

Cat. No.: B1350884

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **3-Chloro-5-fluoro-4-methoxybenzoic acid** (CAS No: 886497-22-9).

Product Data Sheet

This table summarizes the key physical and chemical properties of **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

| Property | Value | Source |
|-----------------------|---|---|
| CAS Number | 886497-22-9 | [1] [2] |
| Molecular Formula | C ₈ H ₆ ClFO ₃ | [1] [2] |
| Molecular Weight | 204.59 g/mol | [2] |
| Appearance | White to off-white solid/powder | [3] [4] |
| Purity | Typically >98% | [3] |
| Hazard Classification | Irritant | [2] [5] [6] |
| InChI Key | Not readily available in search results | |
| SMILES String | Not readily available in search results | |

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

Q1: How should I properly store this compound?

A1: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
[\[8\]](#) Avoid exposure to incompatible materials such as strong oxidizing agents.[\[7\]](#)

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: You must wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[4\]](#)[\[9\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[7\]](#)[\[10\]](#)

Q3: What are the primary hazards associated with this compound?

A3: **3-Chloro-5-fluoro-4-methoxybenzoic acid** is classified as an irritant. It can cause skin irritation and serious eye irritation.[5][6] Inhalation of dust may cause respiratory tract irritation.[6][11]

Q4: What should I do in the event of accidental exposure (e.g., skin or eye contact)?

A4:

- Eye Contact: Immediately rinse cautiously with plenty of water for several minutes.[7] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[7]
- Skin Contact: Take off contaminated clothing immediately.[4] Wash the affected area with plenty of soap and water.[7] If skin irritation occurs, get medical advice.
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[7][11] If you feel unwell, call a poison center or doctor.[7]
- Ingestion: Rinse the mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention if symptoms occur.[9]

Q5: What materials are incompatible with this compound?

A5: Avoid contact with strong oxidizing agents.[7]

Q6: How should I dispose of waste containing this chemical?

A6: Disposal of this compound and its container must be done through an approved waste disposal plant.[7][8][11] Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[7] Do not let the product enter drains.[12]

Troubleshooting Guide

This guide provides solutions to common problems encountered during experiments involving **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

Q1: I'm having trouble dissolving the compound. What should I do?

A1: This compound is a solid acid. Solubility will depend on the chosen solvent and temperature.

- **Verify Solvent Choice:** Confirm the appropriate solvent for your reaction from literature sources. Polar aprotic solvents are often a good starting point for similar compounds.
- **Gentle Heating:** Gently warming the mixture may increase the rate of dissolution.
- **Sonication:** Using an ultrasonic bath can help break up solid particles and enhance dissolution.
- **Basification:** For dissolution in aqueous media, converting the carboxylic acid to its more soluble carboxylate salt by adding a suitable base (e.g., NaHCO_3 , K_2CO_3) may be effective, provided it does not interfere with subsequent reaction steps.

Q2: My reaction is not proceeding, or the yield is very low. What could be the cause?

A2:

- **Reagent Purity/Stability:** The compound may have degraded due to improper storage (exposure to moisture or incompatible substances). Ensure it was stored in a tightly sealed container in a cool, dry place.[\[7\]](#)
- **Activation of Carboxylic Acid:** Carboxylic acids can be unreactive in certain transformations (e.g., acylation). Consider converting it to a more reactive intermediate, such as an acyl chloride (using thionyl chloride or oxalyl chloride) or an activated ester. A similar compound, 3-Fluoro-4-methoxybenzoic acid, is often converted to its benzoyl chloride to enhance reactivity for Friedel-Crafts acylations.[\[3\]](#)
- **Reaction Conditions:** Re-evaluate your reaction conditions (temperature, catalyst, reaction time) based on established protocols for similar benzoic acid derivatives.

Q3: The compound has changed in appearance (e.g., color). Can I still use it?

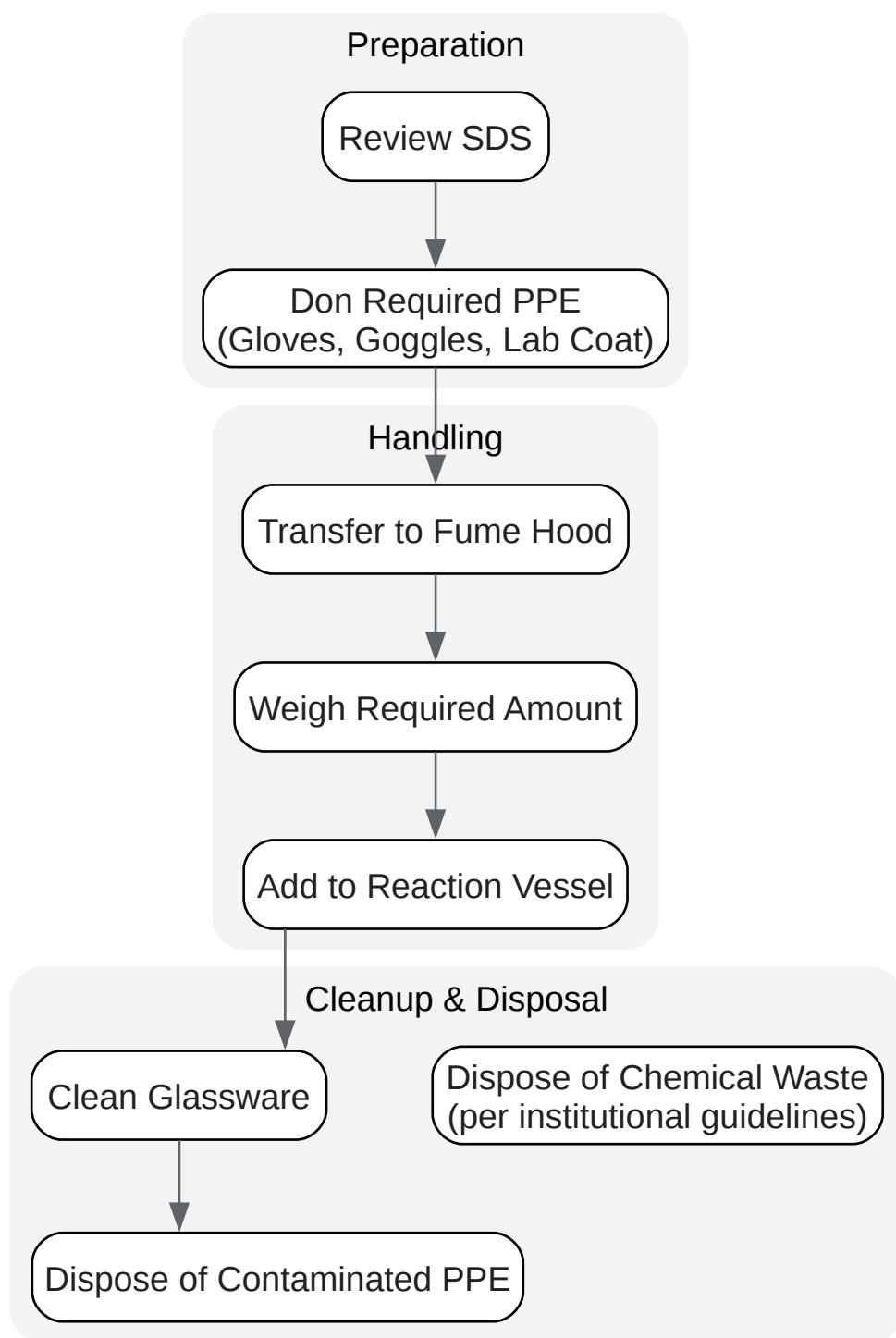
A3: A change in color or appearance may indicate contamination or decomposition. Using a degraded reagent can lead to failed reactions and the formation of unknown byproducts. It is

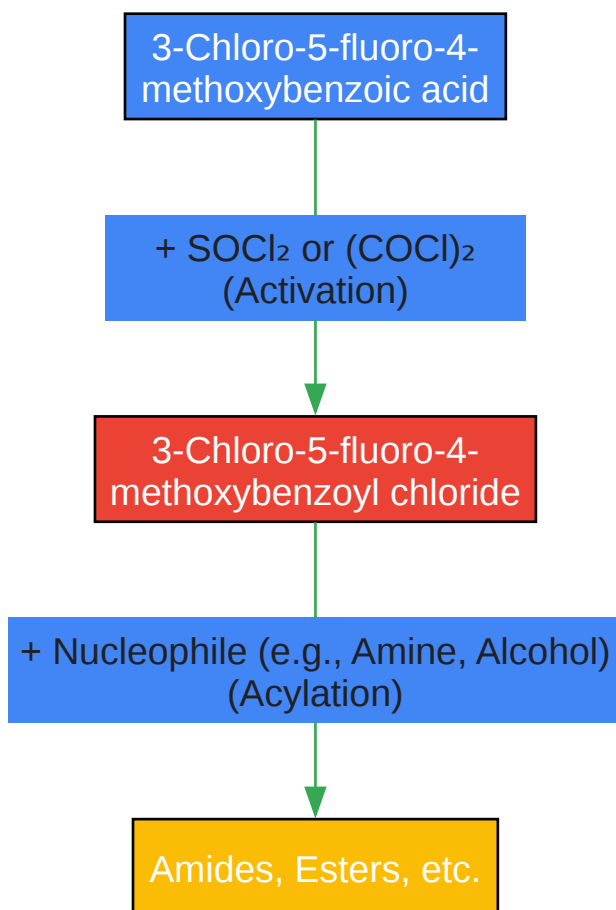
strongly recommended to use a fresh supply of the compound and to dispose of the suspect material according to hazardous waste guidelines.^[7]

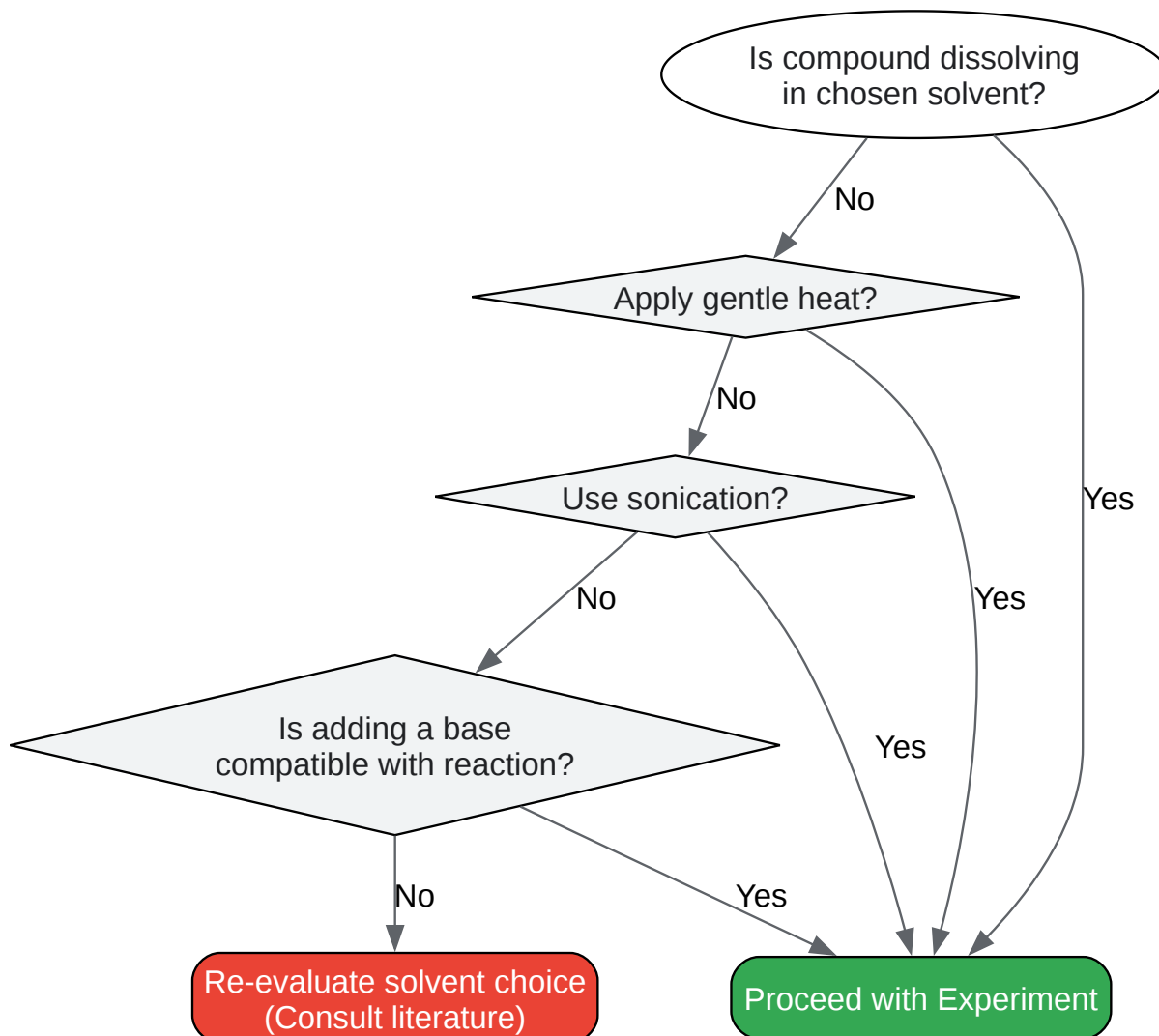
Experimental Protocols & Workflows

General Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **3-Chloro-5-fluoro-4-methoxybenzoic acid** in a laboratory setting.







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